

The Discovery of Himastatin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Himastatin*

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An In-depth Examination of the Isolation, Characterization, and Biological Activity of a Novel Cyclohexadepsipeptide from *Streptomyces hygroscopicus*

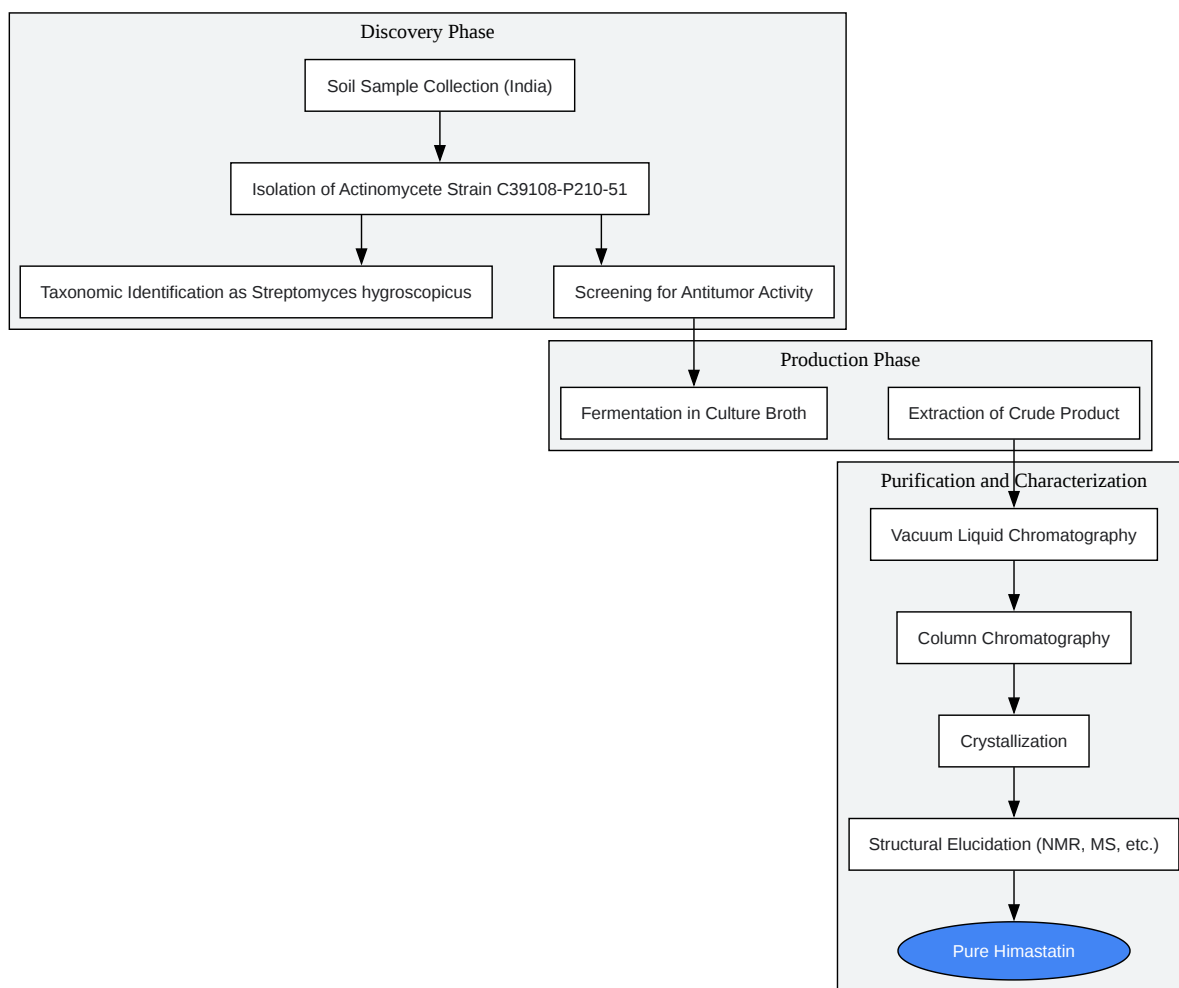
This technical guide provides a comprehensive overview of the discovery of **himastatin**, a unique dimeric cyclohexadepsipeptide antibiotic produced by *Streptomyces hygroscopicus*. The document is intended for researchers, scientists, and drug development professionals, offering detailed insights into the experimental protocols, quantitative data, and biosynthetic pathways associated with this potent antitumor and antimicrobial agent.

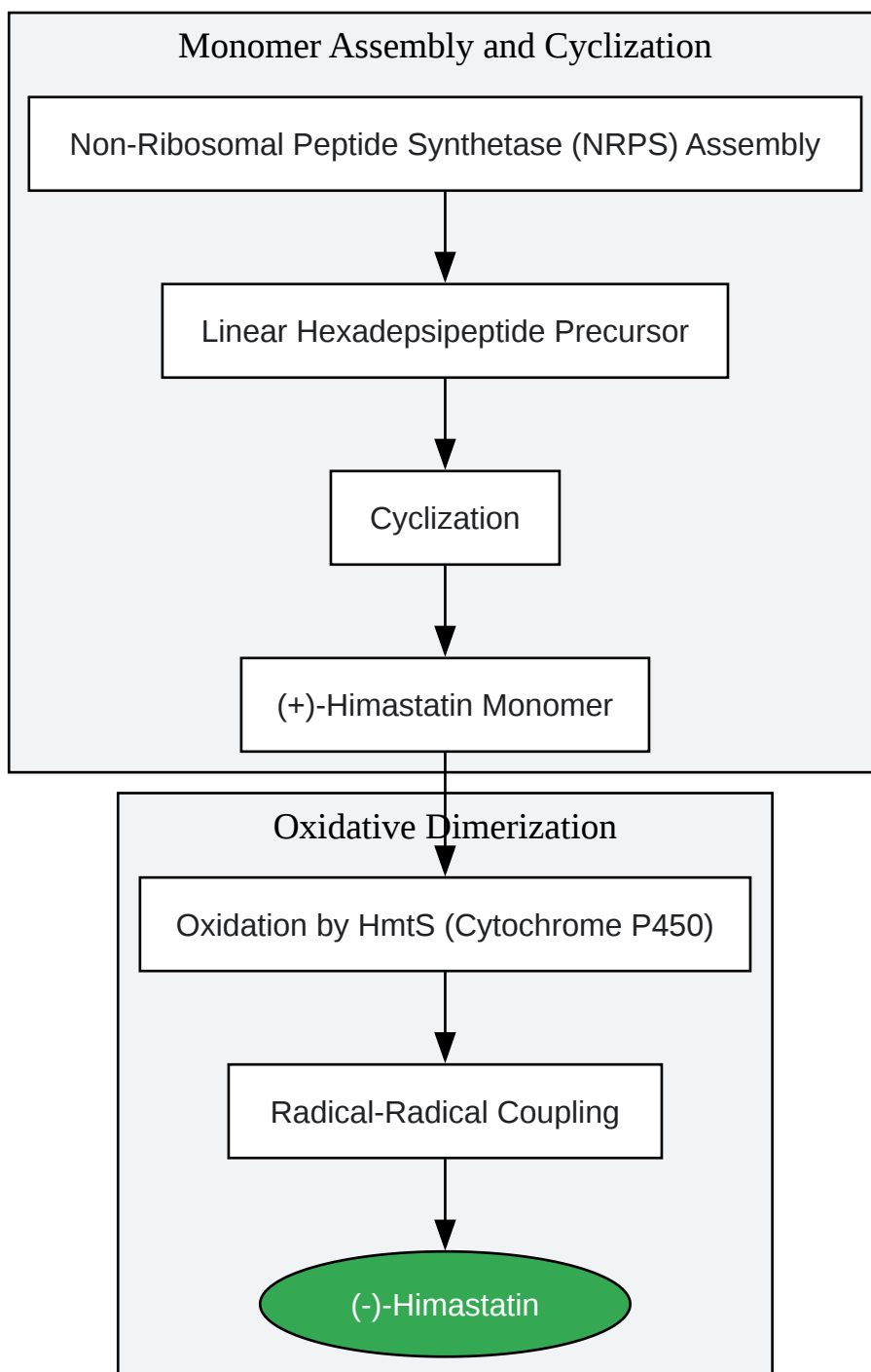
Introduction

Himastatin is a novel natural product first isolated from the fermentation broth of *Streptomyces hygroscopicus* (ATCC 53653), an actinomycete discovered in a soil sample from India.^[1] It is a symmetrical homodimer of a complex cyclohexadepsipeptide, featuring a unique biphenyl linkage between two oxidized tryptophan units.^{[2][3]} The molecule is comprised of several amino and hydroxy acid residues, including D-valine, D-threonine, L-leucine, L- α -hydroxyisovaleric acid, (3R,5R)-5-hydroxypiperazic acid, and (2R,3aR,8aR)-3a-hydroxyhexahydropyrrolo[2,3b]indole 2-carboxylic acid.^{[2][3]} **Himastatin** has garnered significant interest due to its potent activity against Gram-positive bacteria and its demonstrated efficacy in prolonging the lifespan of mice with P388 leukemia and B16 melanoma.^[1] Its unusual structure and promising biological activities make it a compelling subject for further research and potential therapeutic development.

Discovery and Isolation Workflow

The discovery of **himastatin** began with the screening of soil microorganisms for the production of novel antitumor antibiotics. The producing organism, strain C39108-P210-51, was identified as *Streptomyces hygroscopicus* based on its morphological, cultural, and physiological characteristics.^[1] The workflow for the discovery and isolation of **himastatin** is depicted below.





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References

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